

An In-depth Technical Guide to the Physical Properties of 3-Methylbenzaldehyde

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Compound of Interest

Compound Name: *m*-Tolualdehyde

Cat. No.: B113406

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This guide provides a comprehensive overview of the key physical properties of 3-methylbenzaldehyde, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a logical diagram illustrating the relationship between the compound and its physical characteristics.

Quantitative Data Summary

The physical properties of 3-methylbenzaldehyde are critical for its handling, application, and integration into various chemical processes. The following table summarizes the boiling point and density of this compound as reported in the scientific literature.

Physical Property	Value	Units	Reference(s)
Boiling Point	199	°C	[1][2][3]
	198-200	°C	[4]
Density	1.019	g/cm ³	[4]
	1.019	g/mL	
	1.02	g/cm ³ (at 21.44 °C)	

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard methodologies for measuring the boiling point and density of a liquid compound such as 3-methylbenzaldehyde.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be employed for this measurement, with the choice often depending on the sample volume available.

2.1.1. Micro-Boiling Point Method (Capillary Method)

This method is suitable when only a small volume of the sample is available.

- Apparatus:
 - Small test tube
 - Capillary tube (sealed at one end)
 - Thermometer
 - Heating apparatus (e.g., oil bath or heating block)
 - Stirrer (optional, but recommended for even heating)
- Procedure:
 - A few milliliters of 3-methylbenzaldehyde are placed into the small test tube.
 - The capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.
 - The test tube is then heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - As the liquid's boiling point is approached and then reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.

- At this point, the heating is stopped.
- The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube. This temperature should be recorded.

2.1.2. Simple Distillation Method

For larger sample volumes (at least 5 mL), a simple distillation setup can be used to determine the boiling point.

- Apparatus:
 - Distilling flask
 - Condenser
 - Receiving flask
 - Thermometer
 - Heating mantle or Bunsen burner
- Procedure:
 - The 3-methylbenzaldehyde sample is placed in the distilling flask.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the level of the side arm leading to the condenser.
 - The liquid is heated to a gentle boil.
 - The temperature is recorded when the vapor is condensing and dripping into the condenser at a steady rate. This temperature represents the boiling point.

Density is defined as the mass of a substance per unit volume.

2.2.1. Direct Measurement of Mass and Volume

This is the most straightforward method for determining the density of a liquid.

- Apparatus:
 - Analytical balance
 - Graduated cylinder or pycnometer (for higher accuracy)
- Procedure:
 - The mass of a clean, dry graduated cylinder or pycnometer is measured using an analytical balance.
 - A known volume of 3-methylbenzaldehyde is carefully added to the graduated cylinder or pycnometer.
 - The mass of the container with the liquid is then measured.
 - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
 - The density is calculated by dividing the mass of the liquid by its volume.

2.2.2. Hydrometer Method

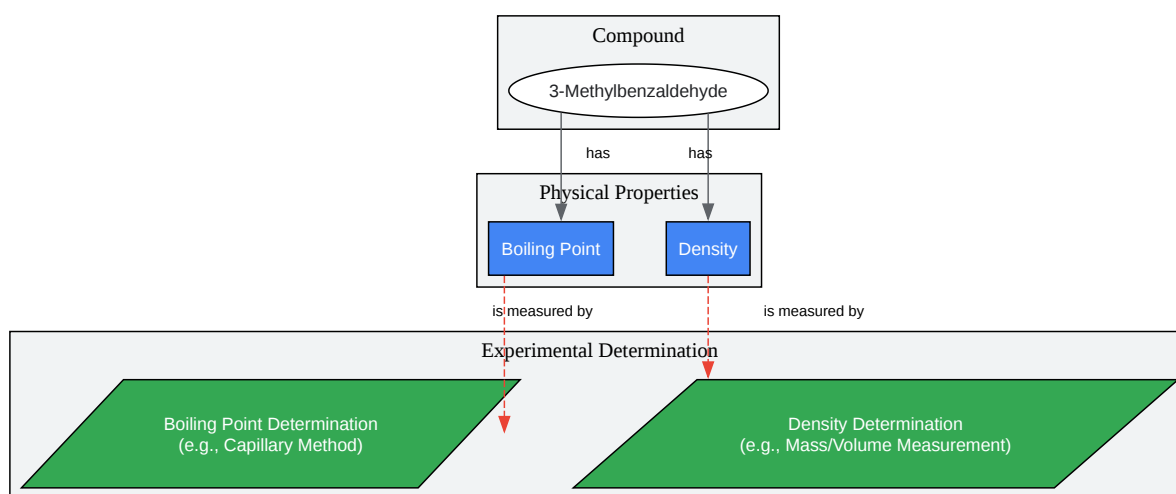
A hydrometer is an instrument used to directly measure the density of liquids.

- Apparatus:
 - Hydrometer
 - Tall, transparent cylinder
- Procedure:
 - The tall cylinder is filled with a sufficient amount of 3-methylbenzaldehyde to allow the hydrometer to float freely without touching the sides or bottom.
 - The hydrometer is gently lowered into the liquid.

- The density is read directly from the scale on the hydrometer at the point where the surface of the liquid meets the stem.

Visualization

The following diagram illustrates the logical relationship between the chemical compound, its intrinsic physical properties, and the experimental methods used for their determination.



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